

Essential Safety and Operational Guide for Handling DS-1001b

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Compound of Interest

Compound Name: *DS-1001b*

Cat. No.: *B15142903*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the research compound **DS-1001b**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Compound Identification and Properties

DS-1001b is an orally active and blood-brain barrier-permeable inhibitor of the mutant isocitrate dehydrogenase 1 (IDH1) enzyme.^{[1][2][3]} It is currently under investigation for its anti-tumor activity.

Property	Data
Chemical Name	(2E)-3-[1-[[5-(1-fluoro-1-methylethyl)-3-(2,4,6-trichlorophenyl)-4-isoxazolyl]carbonyl]-3-methyl-1H-indol-4-yl]-2-propenoic acid, compd. with 2-methyl-2-propanamine (1:1)[4]
CAS Number	1898207-64-1[4]
Molecular Formula	C29H29Cl3FN3O4[4]
Molecular Weight	608.9 g/mol [4]
Appearance	Crystalline solid[4]
Solubility	Soluble in DMF (1 mg/ml) and DMSO (1 mg/ml). Insoluble in Ethanol and Water.[4]
Storage	Store powder at -20°C for up to 3 years. Store stock solutions at -80°C for up to 1 year.[1]

Hazard Identification and Safety Precautions

While a specific Globally Harmonized System (GHS) classification for **DS-1001b** is not publicly available, its chemical structure, which includes a chlorinated phenyl group, and its intended biological activity warrant a high degree of caution. As a halogenated organic compound, it should be handled with care to avoid exposure.

Potential Hazards:

- Based on clinical trial data in humans, potential adverse effects from exposure may include skin hyperpigmentation, diarrhea, pruritus (itching), alopecia (hair loss), arthralgia (joint pain), nausea, headache, and rash.[5][6][7]
- The toxicological properties of **DS-1001b** have not been fully investigated. Assume the compound is harmful if swallowed, inhaled, or absorbed through the skin.

Personal Protective Equipment (PPE):

Always wear appropriate PPE when handling **DS-1001b**. [8] This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.
- Body Protection: A lab coat should be worn at all times.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a respirator may be necessary to prevent inhalation.

Safe Handling and Operational Plan

Engineering Controls:

- All work with solid **DS-1001b** and concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.^[8]

Handling Procedures:

- Avoid the creation of dust when handling the solid form.
- Use designated tools (spatulas, weigh boats) for handling the compound and decontaminate them after use.
- Prepare solutions in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Emergency Procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Spill Response:

- Minor Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Cover the spill with an absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for proper disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's environmental health and safety (EHS) department immediately.

- Prevent entry to the affected area until it has been decontaminated by trained personnel.

Disposal Plan

As a chlorinated organic compound, **DS-1001b** and any materials contaminated with it must be disposed of as hazardous waste.^{[9][10][11][12][13][14]}

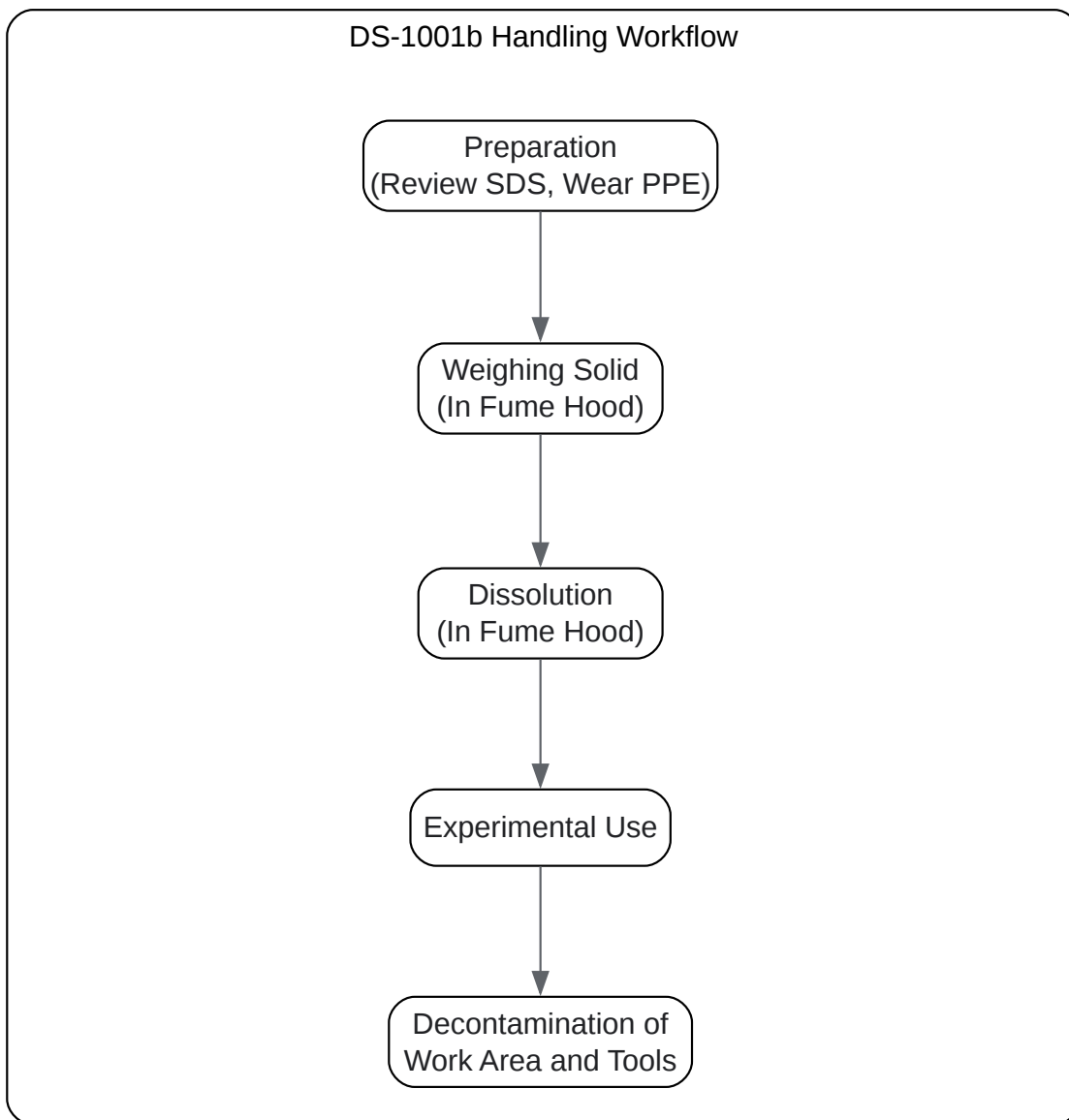
Waste Segregation and Collection:

- Solid Waste: Collect solid **DS-1001b** and any contaminated disposable labware (e.g., weigh boats, gloves, paper towels) in a clearly labeled, sealed container designated for "Halogenated Organic Solid Waste."^{[10][12]}
- Liquid Waste: Collect solutions of **DS-1001b** in a clearly labeled, sealed container designated for "Halogenated Organic Liquid Waste."^{[10][12][13][14]}
- Do not mix halogenated waste with non-halogenated waste streams, as this can complicate and increase the cost of disposal.^{[9][13][14]}
- Do not dispose of **DS-1001b** down the drain or in the regular trash.

Disposal Procedure:

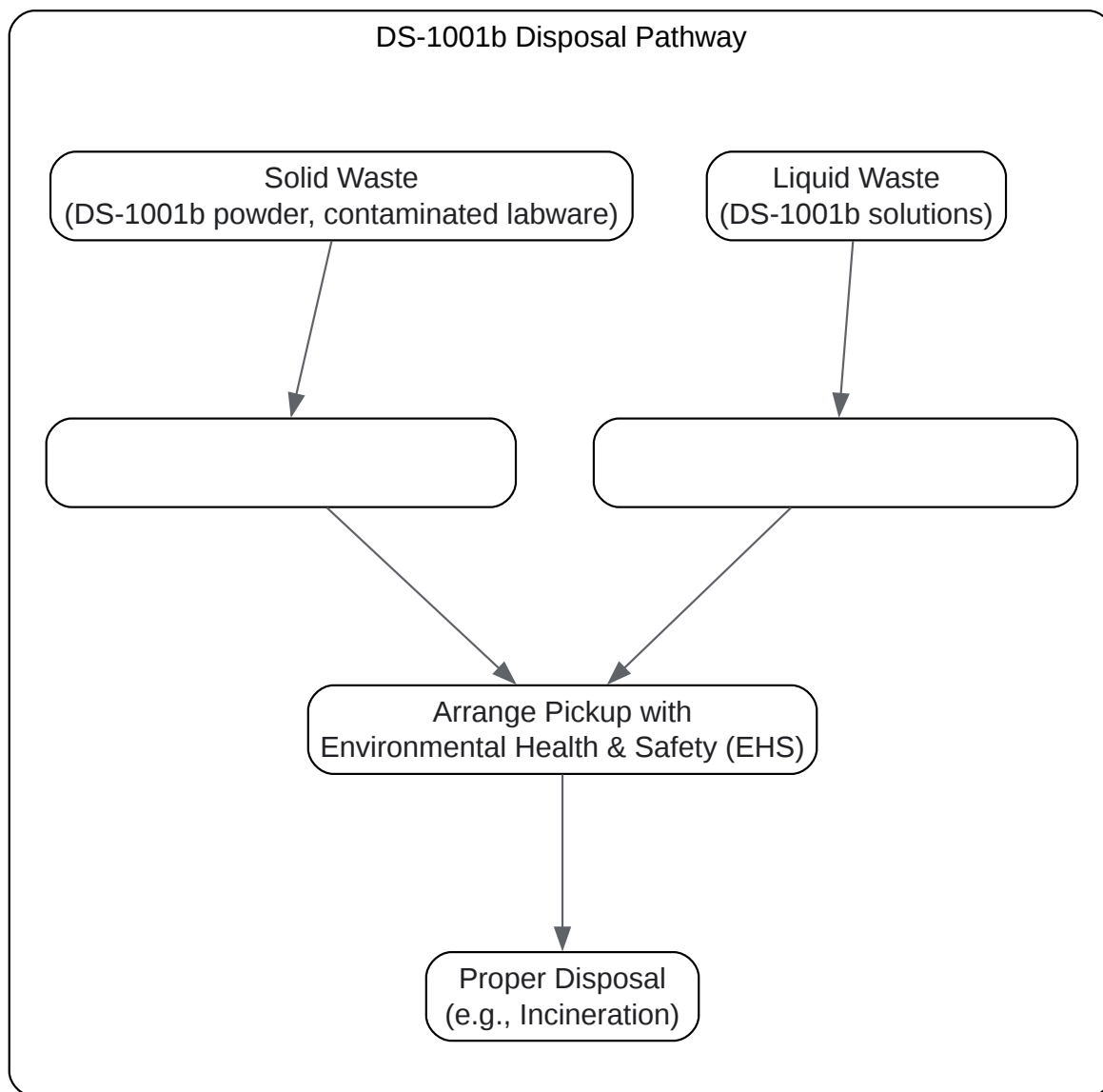
- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.
- Contact your EHS department to arrange for the pickup and disposal of the segregated waste containers.

Diagrams



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Caption: Workflow for the safe handling of **DS-1001b** in a laboratory setting.



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Caption: Segregation and disposal pathway for **DS-1001b** waste.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling DS-1001b]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142903#personal-protective-equipment-for-handling-ds-1001b]

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